

Application Notes and Protocols: Semi-Synthesis of Trabectedin from Cyanosafracin B

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Compound of Interest

Compound Name: cyanosafracin B

Cat. No.: B15552679

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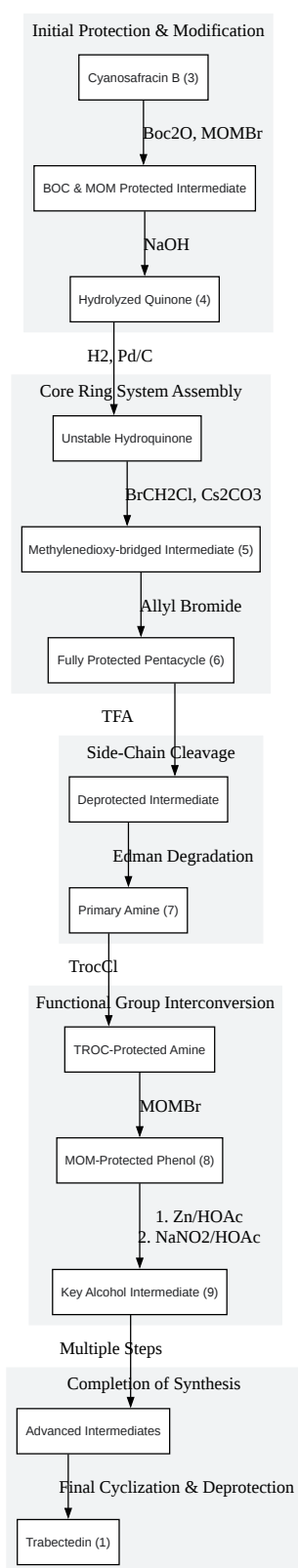
Introduction

Trabectedin (ET-743, Yondelis®) is a potent marine-derived antitumor agent used in the treatment of advanced soft-tissue sarcoma and ovarian cancer.^[1] Originally isolated in minute quantities from the tunicate *Ecteinascidia turbinata*, the natural supply is insufficient for clinical demands.^[2] A robust and scalable semi-synthetic process starting from **cyanosafracin B** has been developed to address this supply issue.^{[2][3]} **Cyanosafracin B**, an antibiotic readily available in kilogram quantities through the fermentation of *Pseudomonas fluorescens*, serves as a cost-effective and advanced starting material for the multi-step conversion to trabectedin.^[2]

These application notes provide a detailed overview of the key synthetic transformations required to convert **cyanosafracin B** into trabectedin, based on the pivotal methodologies developed by PharmaMar. The protocols are intended to guide researchers in the chemical synthesis of this complex natural product analogue.

Overall Synthetic Workflow

The semi-synthesis of trabectedin from **cyanosafracin B** is a multi-step process involving protection of reactive functional groups, construction of the core ring system, and stereocontrolled introduction of key functionalities. The logical flow of this synthesis is depicted below.



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Figure 1. High-level workflow for the conversion of **Cyanosafracin B** to Trabectedin.

Quantitative Data Summary of Key Synthetic Steps

The following table summarizes the reported yields for the key transformations in the semi-synthesis of trabectedin from **cyanosafracin B**.

Step No.	Transformation Description	Starting Material	Product	Reagents	Yield (%)
1a	N-BOC Protection	Cyanosafrafracin B (3)	N-BOC Intermediate	Boc ₂ O, EtOH	81
1b	O-MOM Protection	N-BOC Intermediate	BOC & MOM Protected Intermediate	MOMBr, i-Pr ₂ NEt, DMAP	83
2	Quinone Hydrolysis	BOC & MOM Protected Intermediate	Hydrolyzed Quinone (4)	NaOH, MeOH	68
3	Reduction & Cyclization	Hydrolyzed Quinone (4)	Methylenedioxy-bridged Intermediate (5)	H ₂ , Pd/C; then BrCH ₂ Cl, Cs ₂ CO ₃	56 (for 2 steps)
4	O-Allylation	Intermediate (5)	Fully Protected Pentacycle (6)	Allyl bromide, Cs ₂ CO ₃	
5	N-BOC Deprotection	Fully Protected Pentacycle (6)	Deprotected Amine	TFA, CH ₂ Cl ₂	95
6a	Edman: Thiourea Formation	Deprotected Amine	Phenylthiourea Intermediate	Phenyl isothiocyanate, CH ₂ Cl ₂	87
6b	Edman: Cyclization & Cleavage	Phenylthiourea Intermediate	Primary Amine (7)	HCl/dioxane	82
7	N-TROC Protection	Primary Amine (7)	TROC-Protected Amine	TrocCl, pyridine	98

8	O-MOM Protection	TROC-Protected Amine	MOM-Protected Phenol (8)	MOMBr, i-Pr ₂ NEt, DMAP	88
9	N-TROC Deprotection	MOM-Protected Phenol (8)	Deprotected Amine Intermediate	Zn, AcOH	83
10	Deamination	Deprotected Amine Intermediate	Key Alcohol Intermediate (9)	NaNO ₂ , AcOH, THF, H ₂ O	50

Detailed Experimental Protocols

The following protocols are adapted from the supporting information of the seminal publication by Cuevas, C., et al. (2000).

Step 1: Protection of **Cyanosafracin B** (3)

- N-BOC Protection: To a solution of **cyanosafracin B** (3) in ethanol, add di-tert-butyl dicarbonate (Boc₂O). Stir the reaction mixture at 23 °C for 23 hours. After completion, concentrate the mixture and purify the residue to yield the N-BOC protected intermediate. (Yield: 81%).
- O-MOM Protection: To a solution of the N-BOC intermediate in acetonitrile, add N,N-diisopropylethylamine (i-Pr₂NEt), 4-dimethylaminopyridine (DMAP), and chloromethyl methyl ether (MOMBr). Heat the mixture to 40 °C and stir for 6 hours. Upon completion, perform an aqueous workup and purify the crude product by chromatography to obtain the fully protected (BOC and MOM) **cyanosafracin B**. (Yield: 83%).

Step 2: Hydrolysis of the Methoxy-p-quinone to form Intermediate 4

- Dissolve the fully protected **cyanosafracin B** in methanol.
- Add a 1 M aqueous solution of sodium hydroxide (NaOH).
- Stir the reaction mixture at 20 °C for 2.5 hours.

- Neutralize the reaction with a suitable acid and extract the product with an organic solvent.
- Purify the crude product by column chromatography to yield the hydrolyzed quinone intermediate 4. (Yield: 68%).

Step 3: Reduction and Formation of the Methylenedioxy Bridge (Intermediate 5)

- Reduction: Dissolve intermediate 4 in a suitable solvent and add 10% Palladium on carbon (Pd/C). Subject the mixture to a hydrogen atmosphere (1 atm) and stir at 23 °C for 2 hours. This generates an unstable hydroquinone intermediate which must be used immediately in the next step.
- Cyclization: To the crude hydroquinone solution, add cesium carbonate (Cs_2CO_3) and bromochloromethane (BrCH_2Cl) in dimethylformamide (DMF). Heat the reaction mixture to 110 °C for 2.5 hours.
- After cooling, perform an aqueous workup, extract the product, and purify by chromatography to yield the methylenedioxy-bridged intermediate 5. (Combined yield for the two steps: 56%).

Step 4: O-Allylation to yield Fully Protected Pentacycle (6)

- To a solution of intermediate 5 in DMF, add cesium carbonate (Cs_2CO_3) and allyl bromide.
- Stir the reaction at 23 °C for 3 hours.
- Perform an aqueous workup and purify the crude material to obtain the fully protected pentacyclic intermediate 6.

Step 5 & 6: Deprotection and Edman Degradation to Primary Amine (7)

- N-BOC Deprotection: Treat intermediate 6 with trifluoroacetic acid (TFA) in dichloromethane (CH_2Cl_2) at 23 °C for 4 hours. After the reaction, remove the solvent and excess acid under reduced pressure to obtain the deprotected amine. (Yield: 95%).
- Edman Degradation (Thiourea Formation): Dissolve the resulting amine in CH_2Cl_2 and add phenyl isothiocyanate. Stir at 23 °C for 3 hours. Concentrate the mixture and purify to yield

the corresponding phenylthiourea. (Yield: 87%).

- Edman Degradation (Cleavage): Treat the phenylthiourea intermediate with a 4.3 M solution of HCl in 1,4-dioxane at 23 °C for 1 hour. This cleaves the alanine side chain. Perform an appropriate workup to isolate the primary amine 7. (Yield: 82%).

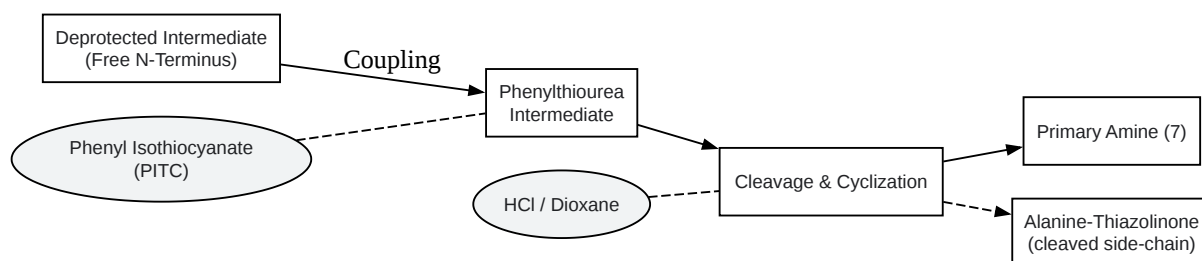
Step 7-10: Conversion of Primary Amine (7) to Key Alcohol Intermediate (9)

- N-TROC Protection: Dissolve amine 7 in CH₂Cl₂ and cool to 0 °C. Add pyridine followed by 2,2,2-trichloroethyl chloroformate (TrocCl). Stir for 1 hour at 0 °C. Purify the product to obtain the TROC-protected amine. (Yield: 98%).
- O-MOM Protection: To the TROC-protected amine in acetonitrile, add i-Pr₂NEt, DMAP, and MOMBr. Heat the mixture to 40 °C for 6 hours. Purify the product to yield intermediate 8. (Yield: 88%).
- N-TROC Deprotection: Treat intermediate 8 with activated zinc dust in aqueous acetic acid (AcOH) at 23 °C for 7 hours. Filter off the zinc and work up the reaction to isolate the deprotected primary amine. (Yield: 83%).
- Deamination: Dissolve the resulting amine in a mixture of THF and water, and cool to 0 °C. Add acetic acid followed by an aqueous solution of sodium nitrite (NaNO₂). Stir the reaction at 0 °C for 3 hours. This critical step converts the primary amine to a hydroxyl group, yielding the key intermediate 9. (Yield: 50%).

The synthesis is completed from key intermediate 9 via nine additional steps, which include coupling with a protected cysteine derivative, formation of the 10-membered lactone bridge, and final deprotection steps to yield trabectedin (1).

Logical Relationship Diagram: Edman Degradation

The Edman degradation is a critical step for cleaving the alanine side chain. This process involves two main chemical reactions: coupling with phenyl isothiocyanate and subsequent acid-catalyzed cleavage.



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Figure 2. Logical flow of the Edman degradation for side-chain cleavage.

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